

An In-depth Technical Guide to 2'-C-Methylguanosine

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Compound of Interest

Compound Name: 2'-C-methylguanosine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **2'-C-methylguanosine**, a modified nucleoside of significant interest in virology and drug development. Its structural modification, the addition of a methyl group at the 2' position of the ribose sugar, confers unique biochemical properties, particularly in its role as a viral RNA polymerase inhibitor.

Physicochemical Properties

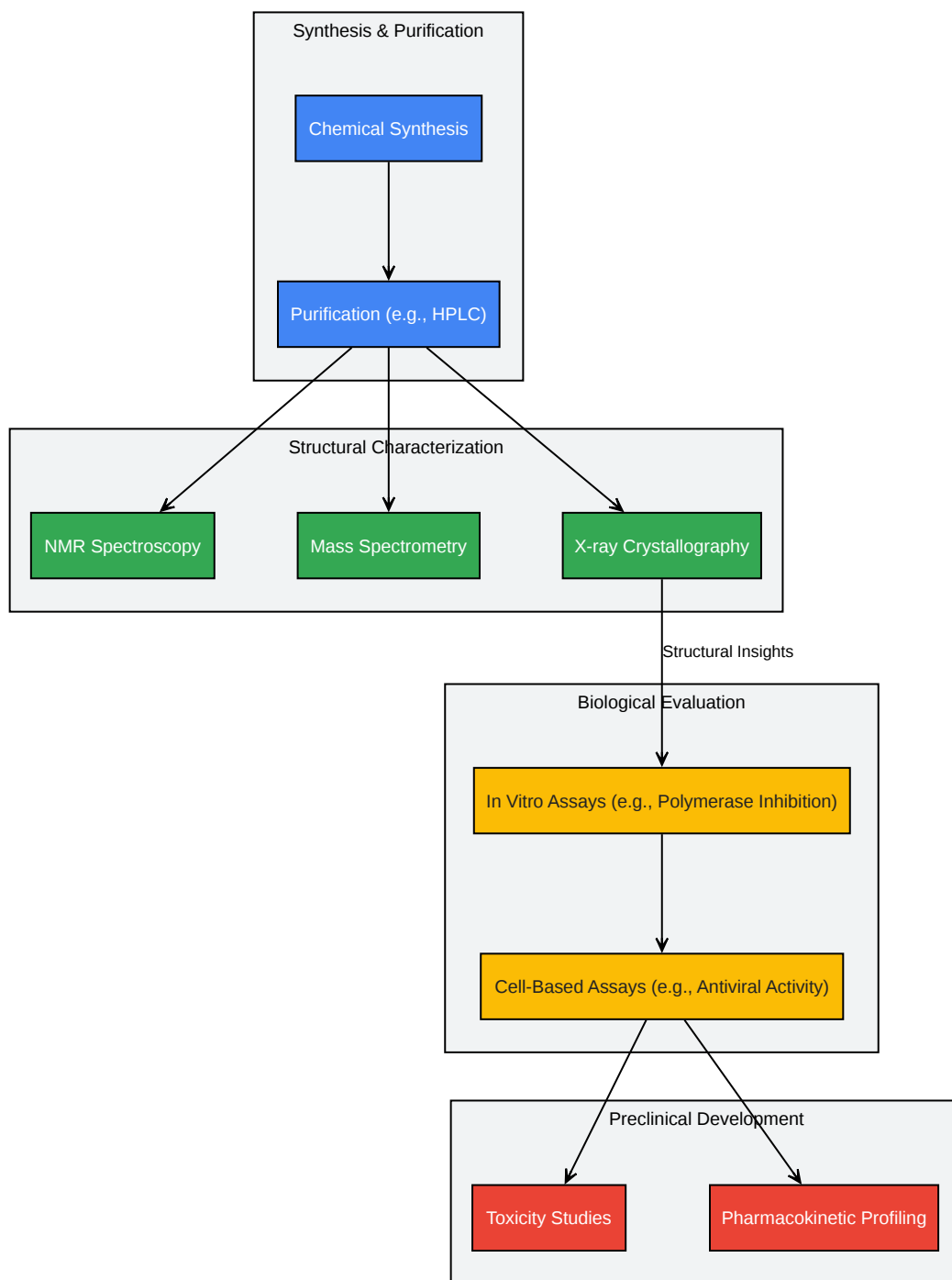
The fundamental molecular characteristics of **2'-C-methylguanosine** are summarized below. These data are critical for a range of applications, from medicinal chemistry to structural biology.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ N ₅ O ₅ [1] [2] [3]
Molecular Weight	297.27 g/mol [1] [2]
Canonical SMILES	<chem>C[C@]1(-INVALID-LINK--N)CO">C@@HO)O</chem>
Physical Form	Solid

Experimental Protocols

Detailed experimental protocols for the synthesis and evaluation of **2'-C-methylguanosine** can be found in specialized medicinal chemistry and virology literature. A general workflow for the characterization of a modified nucleoside analog like **2'-C-methylguanosine** is outlined in the diagram below. This process typically involves chemical synthesis, purification, structural elucidation, and subsequent biological evaluation.

Conceptual Workflow for Modified Nucleoside Analysis



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Caption: A conceptual workflow for the synthesis, characterization, and evaluation of **2'-C-methylguanosine**.

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References

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- 2. 2'-C-Methylguanosine | 374750-30-8 [chemicalbook.com]
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